

Safe Disposal of 2-(3-(Benzyloxy)phenyl)ethanol: A Procedural Guide

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Compound of Interest

Compound Name: 2-(3-(Benzyloxy)phenyl)ethanol

Cat. No.: B1342356

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The proper disposal of **2-(3-(Benzyloxy)phenyl)ethanol** is critical for ensuring laboratory safety and environmental protection. This guide provides detailed, step-by-step procedures for researchers, scientists, and drug development professionals to handle and dispose of this compound responsibly. Adherence to these protocols is essential to mitigate risks and comply with regulatory standards.

Immediate Safety and Handling Precautions

Before handling **2-(3-(Benzyloxy)phenyl)ethanol**, it is imperative to be familiar with its potential hazards and the necessary safety measures. This compound is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^{[1][2]}

Personal Protective Equipment (PPE):

- **Eye and Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^[3]
- **Skin Protection:** Wear appropriate protective gloves and clothing to prevent skin exposure.^{[1][3]}
- **Respiratory Protection:** Under normal use conditions with adequate ventilation, no respiratory protection is needed. If dust formation is likely, a particle filter is recommended.^[3]

First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[\[3\]](#) If eye irritation persists, seek medical advice.[\[2\]](#)
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation occurs, get medical attention.[\[2\]](#)[\[3\]](#)
- Inhalation: Move the person to fresh air. If symptoms occur, get medical attention.[\[3\]](#)
- Ingestion: Clean the mouth with water and drink plenty of water afterward. Call a poison center or doctor if you feel unwell.[\[3\]](#)

Chemical and Physical Properties

Understanding the properties of **2-(3-(Benzyloxy)phenyl)ethanol** is fundamental to its safe handling and disposal.

Property	Value
Physical State	Solid
Appearance	White
Molecular Formula	C15 H16 O2
Molecular Weight	228.29 g/mol
Melting Point	85 - 87 °C / 185 - 188.6 °F
Solubility	No information available
Incompatible Materials	Strong oxidizing agents

Source: Fisher Scientific Safety Data Sheet[\[3\]](#)

Step-by-Step Disposal Protocol

Disposal of **2-(3-(Benzyloxy)phenyl)ethanol** must be conducted as hazardous waste. Do not dispose of this chemical down the drain or in regular trash.[\[4\]](#)

1. Waste Identification and Segregation:

- Classify all unused **2-(3-(Benzyloxy)phenyl)ethanol** and any material contaminated with it (e.g., absorbent pads, gloves, weighing paper) as hazardous chemical waste.
- This compound is a non-halogenated organic solid.[5] It should be segregated from incompatible waste streams, such as strong oxidizing agents, to prevent hazardous reactions.[3][4]

2. Containerization and Labeling:

- Collect waste in a designated, compatible, and leak-proof container.[4][6] The container must have a tightly fitting cap and be kept closed except when adding waste.[4][7]
- Label the waste container clearly with a hazardous waste tag. The label must include:
 - The full chemical name: "Waste **2-(3-(Benzyloxy)phenyl)ethanol**"
 - An accurate list of contents and their percentages.[4]
 - The date the container was filled.[4]
 - Appropriate hazard pictograms (e.g., exclamation mark for irritant).

3. Storage:

- Store the sealed and labeled waste container in a designated, well-ventilated, and cool, dry area.[3]
- Utilize secondary containment for all liquid waste containers to prevent spills.[4]
- Store away from incompatible materials, particularly strong oxidizing agents.[3]

4. Disposal:

- Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[2]

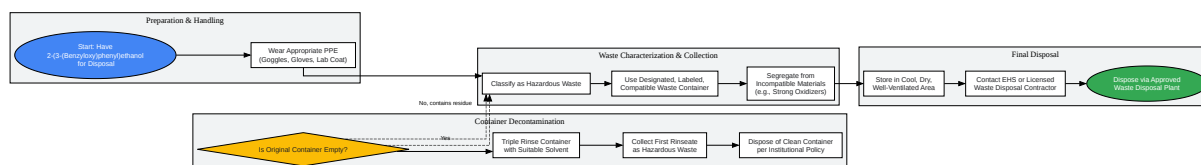
- Follow all institutional and local regulations for waste pickup scheduling and procedures.

5. Decontamination of Empty Containers:

- Empty containers that held **2-(3-(Benzyloxy)phenyl)ethanol** must be decontaminated before disposal.
- Thoroughly empty all contents. If any solid residue remains, the container must be disposed of as hazardous waste.^[4]
- Rinse the empty container with a suitable solvent (e.g., ethanol or acetone) three times.^[7]
- The first rinseate must be collected and disposed of as hazardous waste.^[4] Subsequent rinsates may also need to be collected depending on local regulations.
- After triple rinsing and air-drying, the container can typically be disposed of in the regular waste or recycled, based on institutional policies.^[7]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2-(3-(Benzyloxy)phenyl)ethanol**.



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Caption: Disposal workflow for **2-(3-(Benzyloxy)phenyl)ethanol**.

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